

structural comparison of different Cesium vanadate phases

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Compound of Interest

Compound Name: Cesium orthovanadate

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A Guide to the Structural Landscape of Cesium Vanadates

Cesium vanadates represent a fascinating class of inorganic compounds, exhibiting a rich diversity in their crystal structures which in turn governs their magnetic, optical, and catalytic properties. This guide provides a comparative overview of different cesium vanadate phases, presenting key structural data, the experimental methods used for their characterization, and a visualization of their stoichiometric relationships. This document is intended for researchers and professionals in materials science, chemistry, and drug development who are interested in the structure-property relationships of these materials.

Structural Comparison of Cesium Vanadate Phases

The arrangement of vanadium and oxygen atoms, forming various vanadate polyhedra, and their interconnection with cesium cations, leads to a variety of crystal structures with different symmetries and dimensionalities. Below is a summary of the crystallographic data for two well-characterized cesium vanadate phases.

Property	CsVO ₃	Cs ₂ V ₃ O ₈
Crystal System	Orthorhombic	Tetragonal
Space Group	Pbcm (No. 57)	P4bm (No. 100)
Lattice Parameters	a = 5.45 Å b = 5.79 Å c = 12.27 Å	a = 8.9448(4) Å c = 6.0032(3) Å
Unit Cell Volume	387.56 Å ³	480.31(4) Å ³
Formula Units (Z)	4	2
Structural Features	Corner-sharing VO ₄ tetrahedra.	2D layered structure of corner-sharing V ⁵⁺ O ₄ tetrahedra and V ⁴⁺ O ₅ square pyramids. Layers are separated by Cs ⁺ cations.

Note: While other phases such as Cs₃V₅O₁₄, CsV₂O₅, Cs₅V₃O₁₀, and Cs₂V₄O₁₁ have been reported, detailed and consistently verified crystallographic data for these are less commonly available in public databases. The Cs₂V₃O₈ phase is a member of the fresnoite-type structural family.^{[1][2][3][4]} The structure of the A₃V₅O₁₄ family, to which Cs₃V₅O₁₄ belongs, is known to be similar to the A₂V₃O₈ family, also featuring a two-dimensional layered crystal structure, but exclusively containing V⁵⁺ (d⁰) cations.^[2]

Experimental Protocols

The determination of the crystal structures of cesium vanadates relies on a combination of synthesis and advanced characterization techniques.

Synthesis: Hydrothermal Method

A common and effective method for synthesizing high-quality single crystals of cesium vanadates is the hydrothermal technique.^{[1][2][4]}

- **Precursor Preparation:** Stoichiometric amounts of cesium-containing precursors (e.g., Cs₂CO₃) and vanadium oxides (e.g., V₂O₅) are mixed in deionized water.

- **Sealing:** The aqueous mixture is sealed in a Teflon-lined stainless-steel autoclave.
- **Heating:** The autoclave is heated to a specific temperature (typically between 180-250 °C) and held for several days under autogenous pressure.^[5] This process allows the reactants to dissolve and recrystallize slowly, forming well-defined single crystals.
- **Cooling and Recovery:** The autoclave is cooled slowly to room temperature. The resulting crystals are then filtered, washed with deionized water and ethanol to remove any unreacted precursors, and dried in air.

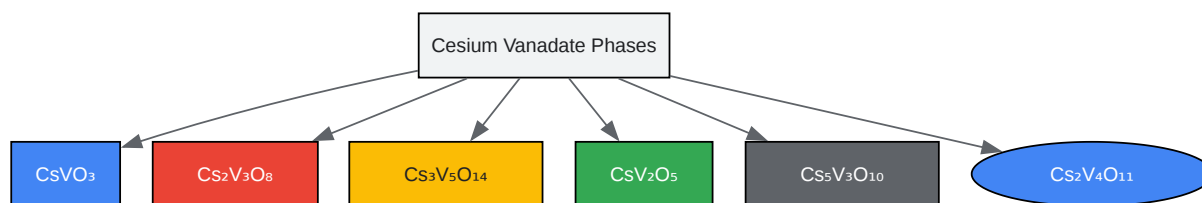
Characterization: Single-Crystal X-ray Diffraction (SC-XRD)

Single-crystal X-ray diffraction is a powerful, non-destructive technique used to determine the precise three-dimensional arrangement of atoms within a crystal.^{[4][6]}

- **Crystal Selection and Mounting:** A suitable single crystal (typically 0.05 to 0.2 mm in size) free of significant defects is carefully selected under a microscope. It is then mounted on a goniometer head at the center of the diffractometer.
- **Data Collection:** The crystal is irradiated with a monochromatic X-ray beam. As the crystal is rotated, the X-rays are diffracted by the planes of atoms within the crystal lattice, producing a unique diffraction pattern of spots (reflections).^[6] The positions and intensities of thousands of these reflections are recorded by a detector.
- **Structure Solution and Refinement:** The collected data is processed computationally. The positions of the atoms in the unit cell are determined by solving the "phase problem." This initial structural model is then refined against the experimental data to yield highly accurate information, including lattice parameters, atomic coordinates, bond lengths, and bond angles.^{[4][6]}

Visualization of Cesium Vanadate Systems

The following diagram illustrates the relationship between several reported stoichiometries in the Cesium-Vanadium-Oxygen system, highlighting the chemical diversity of these compounds.



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Caption: Stoichiometric relationships among various Cesium Vanadate phases.

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